

catalyst selection for 4-Phenylbutanal production

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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4-Phenylbutanal: Basic Information

The table below summarizes the key physicochemical properties of **4-phenylbutanal**, which is also known as 4-phenylbutyraldehyde or γ -phenylbutyraldehyde [1] [2] [3].

Property	Value
CAS Number	18328-11-5 [1] [2] [3]
Molecular Formula	$C_{10}H_{12}O$ [1] [3]
Molecular Weight	148.2 g/mol [1] [3]
Boiling Point	243.3°C (at 760 mmHg) [1]
Melting Point	45-48 °C [1] [3]
Density	0.971 g/cm ³ [1]
Flash Point	115.9°C [1]

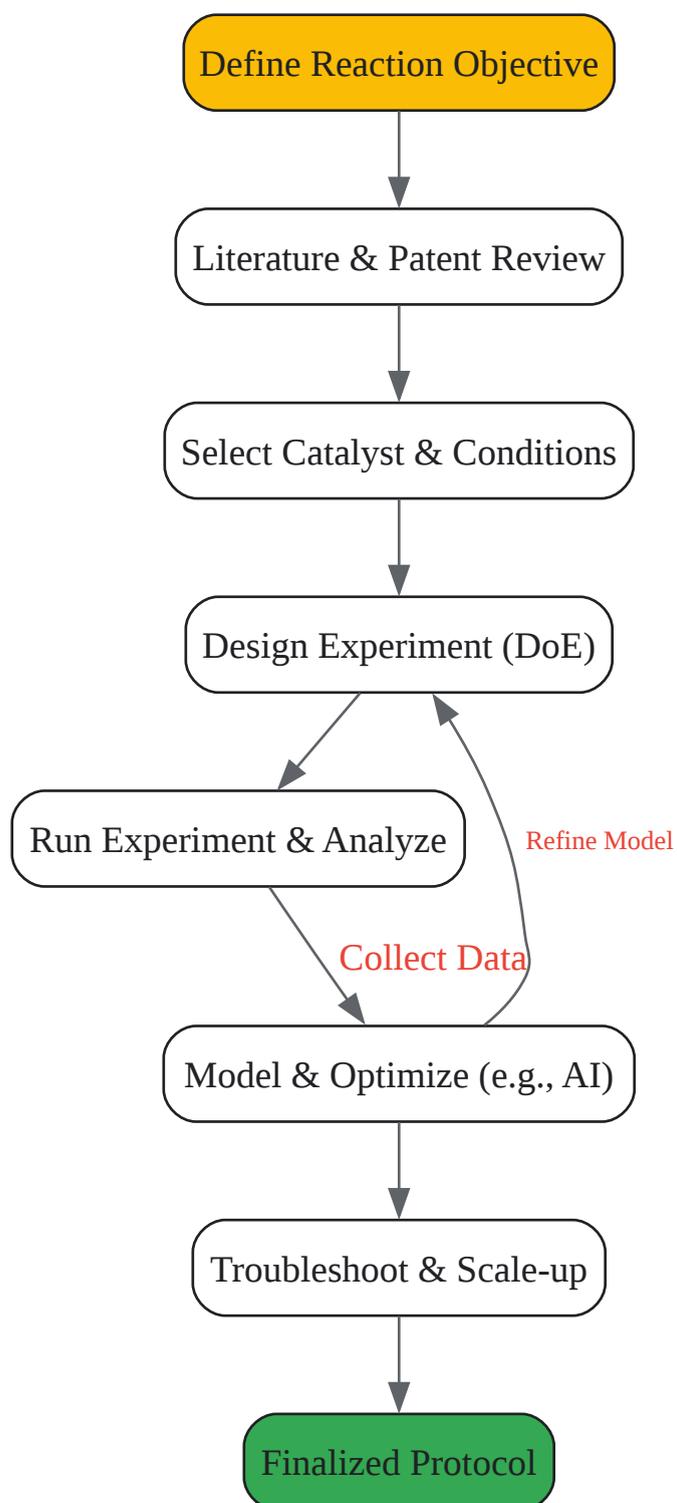
Property	Value
Synonyms	Benzenebutanal; 4-Phenylbutyraldehyde; γ -Phenylbutyraldehyde; Phenethylacetaldehyde [2] [3] [4]

Catalyst Concepts & A Workflow for Method Development

While a direct synthesis protocol for **4-phenylbutanal** was not found, the search results highlight advanced catalytic concepts relevant to your audience of researchers.

- **Multifunctional Catalysts for Cascade Reactions:** Supported bimetallic catalysts (e.g., Au-Pd on MgO) can efficiently drive multi-step, one-pot "cascade" reactions [5]. This is highly relevant for synthesizing compounds like 4-phenylbutan-2-one from alcohols and acetone, involving dehydrogenation, aldol condensation, and hydrogenation steps in a single pot [5].
- **AI-Guided Catalyst Optimization:** Artificial intelligence, particularly **Multiobjective Bayesian Optimization (MOBO)**, can dramatically accelerate the experimental optimization of catalyst compositions by simultaneously balancing multiple performance criteria like activity and stability [6].
- **Standardized Catalyst Testing:** Using standardized test protocols is critical for the accurate evaluation and comparison of catalyst performance across different laboratories [7].

The following workflow outlines a general approach to developing and troubleshooting a catalytic process, incorporating these modern concepts.



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Frequently Asked Questions for Technical Support

Here are some hypothetical FAQs built around common catalytic challenges.

Q1: How can I improve the selectivity of my reaction to produce 4-phenylbutanal and minimize side products?

- **A:** Consider using a **multifunctional catalyst** that can control multiple reaction steps. For instance, a catalyst with well-defined metal and basic sites could selectively drive a specific pathway, like aldol condensation followed by controlled hydrogenation, while suppressing over-hydrogenation or resinification [5]. Ensure your catalyst characterization (e.g., TEM, XPS) confirms the presence of these active sites [5].

Q2: Our catalyst deactivates too quickly. What are the primary factors we should investigate?

- **A:** Rapid deactivation can stem from several issues. Systematically check:
 - **Leaching:** Are active metal species dissolving into the reaction mixture? Analyze the reaction filtrate via ICP-MS.
 - **Sintering:** Are catalyst nanoparticles aggregating? Compare TEM images of fresh and spent catalysts [5].
 - **Coking/Fouling:** Is carbonaceous material blocking active sites? Temperature-programmed oxidation (TPO) can detect carbon deposits.
 - **Poisoning:** Are trace impurities in your feedstocks (e.g., sulfur) adsorbing irreversibly? Use higher-purity reagents or introduce a guard bed.

Q3: Why is it important to use standardized test protocols when evaluating catalysts?

- **A:** Standardized protocols ensure that performance data for activity, selectivity, and stability are consistent, reproducible, and comparable across different labs and research studies. This is crucial for validating the true potential of a new catalyst and for making reliable decisions during the optimization process [7].

Q4: How can we accelerate our catalyst screening and optimization process?

- **A:** Implementing **AI-guided high-throughput experimentation** is a powerful strategy. By using algorithms like Multiobjective Bayesian Optimization (MOBO), you can intelligently explore the complex parameter space (e.g., metal ratios, temperature, pressure) with far fewer experiments than a traditional grid search, rapidly converging on the optimal composition and conditions [6].

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